

Application Note: Assessing Keratinocyte Viability and Proliferation in Response to Acetyl Hexapeptide-37

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Compound of Interest

Compound Name: Acetyl hexapeptide-37

Cat. No.: B12388049

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Audience: Researchers, scientists, and drug development professionals.

Introduction

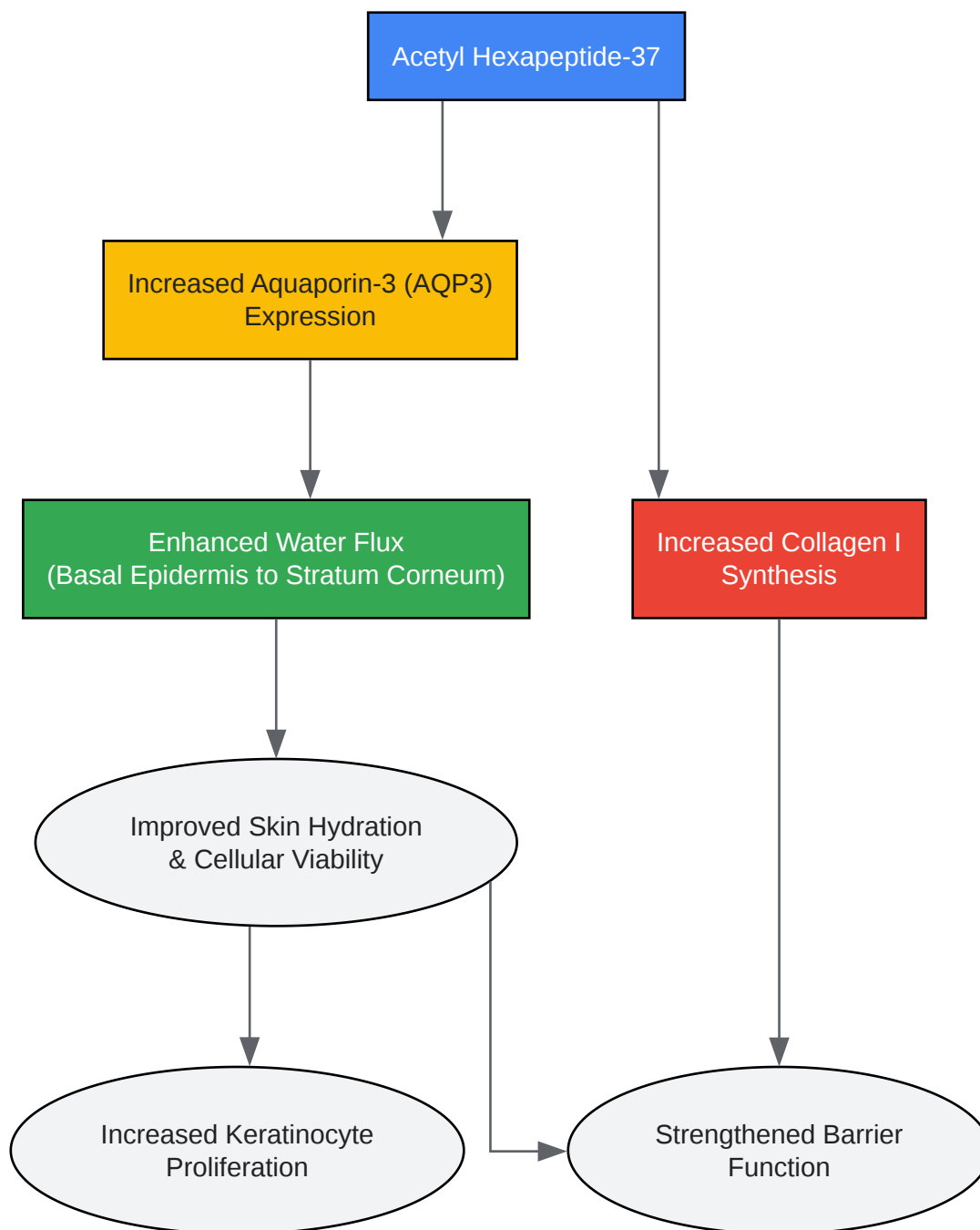
Acetyl hexapeptide-37, also known by the trade name Diffuporine™, is a synthetic peptide designed for advanced skincare applications.[1] Its primary mechanism of action involves enhancing the expression of Aquaporin-3 (AQP3), a protein channel crucial for water transport across cell membranes.[1][2][3] By upregulating AQP3 in keratinocytes, **Acetyl hexapeptide-37** facilitates improved water flux from the basal layer of the epidermis to the stratum corneum, significantly boosting skin hydration.[2][4][5] Beyond hydration, studies have shown that this peptide promotes keratinocyte proliferation and increases the synthesis of Collagen I, contributing to improved skin barrier function and overall anti-aging effects.[1][2][4][6]

This document provides detailed protocols for three common cell viability assays—MTT, Neutral Red, and Calcein-AM—to quantitatively assess the pro-proliferative effects of **Acetyl hexapeptide-37** on human keratinocytes in vitro.

Mechanism of Action: Acetyl Hexapeptide-37

Acetyl hexapeptide-37 stimulates the expression of the AQP3 gene in keratinocytes.[4] The resulting increase in AQP3 protein enhances water transport, leading to improved cellular hydration and viability. This improved physiological state, combined with other signaling effects,

stimulates keratinocyte proliferation and collagen synthesis, strengthening the epidermal barrier.[2][4]



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Caption: Signaling pathway of **Acetyl hexapeptide-37** in keratinocytes.

Data Presentation

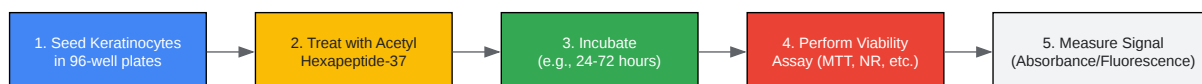
The following table presents illustrative data on the dose-dependent effect of **Acetyl hexapeptide-37** on keratinocyte viability after a 48-hour treatment period, as measured by a standard viability assay.

Note: This data is for illustrative purposes only, based on the known proliferative effects of the peptide.^{[2][4]} Actual results may vary based on experimental conditions, cell line, and assay used.

| Acetyl Hexapeptide-37 Concentration (ng/mL) | Mean Cell Viability (% of Control) | Standard Deviation (±) |
|---|------------------------------------|------------------------|
| 0 (Control) | 100.0 | 4.5 |
| 10 | 108.2 | 5.1 |
| 50 | 121.5 | 6.3 |
| 100 | 135.8 | 5.9 |
| 250 | 142.3 | 6.8 |
| 500 | 140.1 | 7.2 |

Experimental Workflow

A generalized workflow for assessing the effect of **Acetyl hexapeptide-37** on keratinocytes is outlined below. This workflow is applicable to all the detailed protocols that follow.



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References

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